

Application Note: RP-HPLC Method for Simultaneous Determination of Bambuterol and Montelukast

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Compound of Interest

Compound Name: *Bambuterol hydrochloride*

Cat. No.: *B1667732*

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Introduction

Bambuterol, a long-acting β 2-adrenergic agonist, and Montelukast, a leukotriene receptor antagonist, are often co-formulated for the management of asthma. The combination of these two active pharmaceutical ingredients (APIs) necessitates a reliable and efficient analytical method for their simultaneous determination in pharmaceutical dosage forms. This application note describes a robust reverse-phase high-performance liquid chromatography (RP-HPLC) method for the concurrent quantification of Bambuterol and Montelukast. The method is simple, precise, accurate, and suitable for routine quality control analysis.

Experimental Protocols

Materials and Reagents

- Standards: **Bambuterol Hydrochloride** and Montelukast Sodium reference standards.
- Solvents: HPLC grade Methanol, Acetonitrile, and water.
- Reagents: Trifluoroacetic acid (TFA) or Trichloroacetic acid.

- Sample: Combined tablet formulation containing **Bambuterol Hydrochloride** and Montelukast Sodium.

Instrumentation and Chromatographic Conditions

- HPLC System: An isocratic HPLC system with a UV-Vis detector.
- Column: A C18 column (e.g., Inertsil ODS-3V, 250 x 4.6 mm, 5 μ m or Phenomenex C18, 250mm x 4.6mm, 5 μ) is suitable.[1][2]
- Mobile Phase: A filtered and degassed mixture of 0.1% Trifluoroacetic acid in water and Methanol in a ratio of 10:90 (v/v) or a mixture of methanol, acetonitrile, and 1% trichloroacetic acid in the ratio of 80:10:10 (v/v/v).[1][2]
- Flow Rate: 0.8 mL/min to 1.0 mL/min.[1][2]
- Injection Volume: 10 μ L.
- Detection Wavelength: 220 nm.[1][2]
- Column Temperature: Ambient.

Preparation of Standard Solutions

- Standard Stock Solution (e.g., 1.75 mg/mL each): Accurately weigh and transfer 193.5 mg of **Bambuterol Hydrochloride** (equivalent to 175 mg of Bambuterol) and 182 mg of Montelukast Sodium (equivalent to 175 mg of Montelukast) into a 100 mL volumetric flask.[2] Add approximately 70 mL of methanol and sonicate for 15 minutes to dissolve.[2] Make up the volume to 100 mL with methanol.
- Working Standard Solution (e.g., 350 μ g/mL each): Pipette 10 mL of the standard stock solution into a 50 mL volumetric flask and dilute to the mark with the mobile phase.[2]

Preparation of Sample Solutions

- Sample Stock Solution: Weigh and powder twenty tablets to determine the average weight. Transfer an amount of the powder equivalent to the weight of one tablet into a 100 mL volumetric flask. Add approximately 70 mL of methanol, sonicate for 15 minutes to ensure

complete dissolution of the active ingredients, and then make up the volume with methanol.
[\[2\]](#)

- Working Sample Solution: Filter the sample stock solution through a 0.45 µm membrane filter. Pipette an appropriate volume of the filtrate into a volumetric flask and dilute with the mobile phase to obtain a final concentration within the linear range of the method.[\[1\]](#)[\[2\]](#)

Method Validation

The developed method should be validated according to the International Council for Harmonisation (ICH) guidelines.[\[3\]](#) The validation parameters include specificity, linearity, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ).

Data Presentation

The quantitative data for the RP-HPLC method validation for the simultaneous determination of Bambuterol and Montelukast are summarized in the tables below.

Table 1: System Suitability Parameters

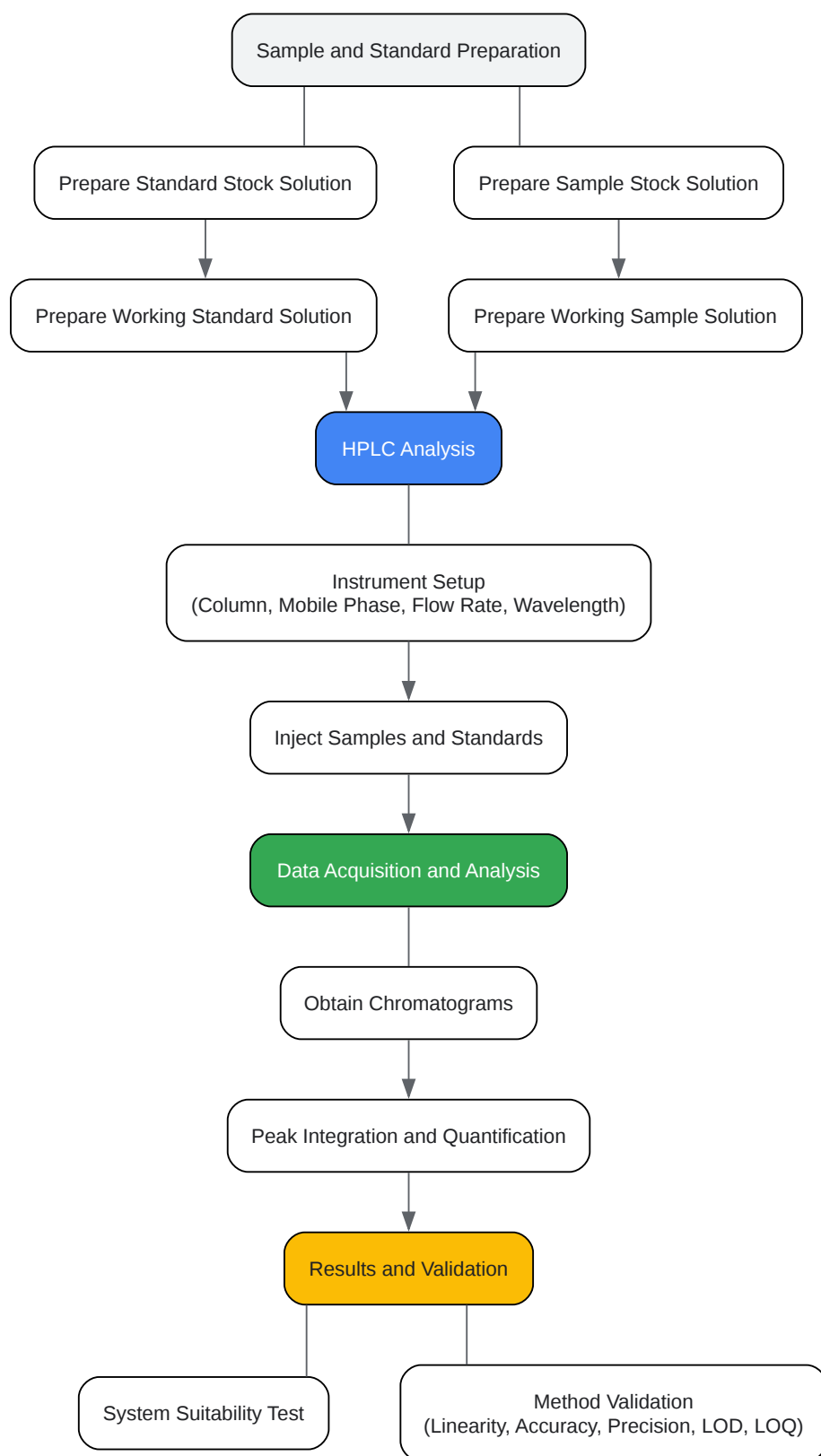
Parameter	Bambuterol	Montelukast	Acceptance Criteria
Retention Time (min)	~2.37	~6.90	± 10%
Tailing Factor	< 1.5	< 1.5	≤ 2
Theoretical Plates	> 2000	> 2000	> 2000

Table 2: Method Validation Summary

Validation Parameter	Bambuterol	Montelukast
Linearity Range (µg/mL)	17.5 - 420[2]	17.5 - 420[2]
Correlation Coefficient (r ²)	> 0.999	> 0.999
Accuracy (% Recovery)	99.78%[2]	99.48%[2]
Precision (% RSD)		
- Intraday	< 2.0	< 2.0
- Interday	< 2.0	< 2.0
Limit of Detection (LOD) (µg/mL)	0.175[2]	0.35[2]
Limit of Quantification (LOQ) (µg/mL)	0.525[2]	1.05[2]

Visualizations

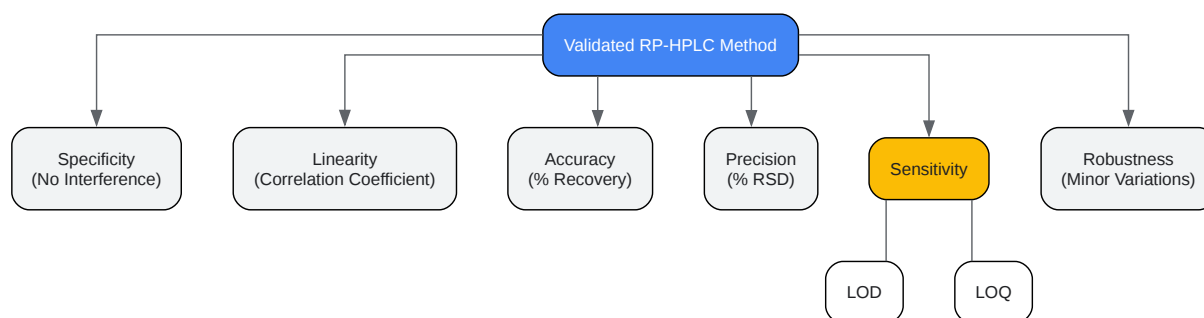
Experimental Workflow Diagram



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Caption: Workflow for RP-HPLC analysis of Bambuterol and Montelukast.

Logical Relationship of Method Validation



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Caption: Key parameters for analytical method validation.

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